

# nitrocyclopentane nitronate biological activity

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## Compound Focus: Nitrocyclopentane

CAS No.: 2562-38-1

Cat. No.: S1896577

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## Chemical Identity and Basic Properties

**Nitrocyclopentane** nitronate is an anionic form (nitronate) derived from **nitrocyclopentane**. The table below summarizes its key identifiers.

Property	Description
Chemical Name	Nitrocyclopentane nitronate [1]
Molecular Formula	$C_5H_8NO_2^-$ [1]
PubChem CID	197165 [1]
Parent Compound	Nitrocyclopentane (CAS 2562-38-1) [2] [3] [4]

The parent compound, **nitrocyclopentane**, is a liquid with the following characteristics [2] [3] [4]:

- **Molecular Weight:** 115.13 g/mol
- **Boiling Point:** 180 °C
- **Density:** 1.086 g/mL at 25 °C
- **Flash Point:** 67 °C

## Reported Biological Activity

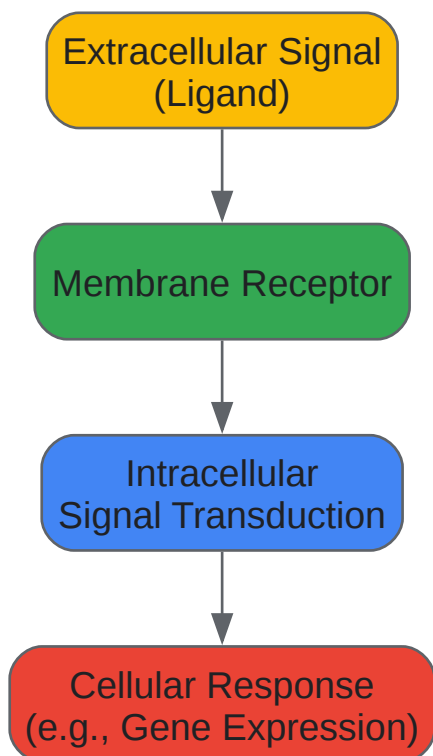
Available data on biological effects is very limited and comes from studies on the parent **nitrocyclopentane**:

- **Mutagenicity**: The nitronate form of **nitrocyclopentane** was found to be mutagenic in *Salmonella* strains TA100 and TA102 [2] [4].
- **DNA Repair**: **Nitrocyclopentane** was examined for its ability to induce DNA repair in rat hepatocytes [2] [4].

The search results do not provide further details on experimental protocols, quantitative data, or specific signaling pathways related to this activity.

## Signaling Pathway Context

While the specific signaling pathways for **nitrocyclopentane** nitronate are not described in the search results, the diagram below illustrates a generic signal transduction pathway for context. This is a common framework through which extracellular signals trigger intracellular responses [5].



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## References

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